

# Chemical structure of N-Benzoyl-L-arginine ethyl ester hydrochloride

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## Compound of Interest

Compound Name: **N-Benzoyl-L-arginine ethyl ester hydrochloride**

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An In-depth Technical Guide to **N-Benzoyl-L-arginine ethyl ester hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Benzoyl-L-arginine ethyl ester hydrochloride** (BAEE), a widely used arginine derivative in biochemical and pharmaceutical research. This document details its chemical structure, physicochemical properties, biological applications, and a standard experimental protocol for its use.

## Chemical Structure and Identification

**N-Benzoyl-L-arginine ethyl ester hydrochloride** is the hydrochloride salt of the ethyl ester of N-benzoyl-L-arginine. The molecule consists of an L-arginine core, which is modified with a benzoyl group at the alpha-amino group and an ethyl ester at the carboxyl group. The presence of the benzoyl and ethyl ester groups enhances its solubility and stability, making it a versatile tool in various experimental settings.[\[1\]](#)

Molecular Formula: C<sub>15</sub>H<sub>22</sub>N<sub>4</sub>O<sub>3</sub>•HCl[\[2\]](#)[\[3\]](#)

Molecular Weight: 342.82 g/mol [\[2\]](#)[\[4\]](#)

CAS Number: 2645-08-1[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Synonyms: BAEE HCl, Bz-L-Arg-OEt·HCl, Ethyl N-benzoyl-L-argininate hydrochloride[2][6][7][8]

## Physicochemical Properties

The physicochemical properties of **N-Benzoyl-L-arginine ethyl ester hydrochloride** are summarized in the table below. It typically presents as a white to off-white crystalline solid or powder.[1][9]

Property	Value
Appearance	White to off-white powder/crystalline solid
Melting Point	128-135 °C[1][4]
Solubility	Water: 50 mg/mL[10] DMSO: 10 mg/mL[7] Ethanol: 10 mg/mL[7] DMF: 33 mg/mL[7] PBS (pH 7.2): 10 mg/mL[7]
Optical Rotation	$[\alpha]D20 = -17 \pm 2^\circ$ (c=2 in Water)[1]
Storage Temperature	2-8°C, desiccated and protected from light[6][10]

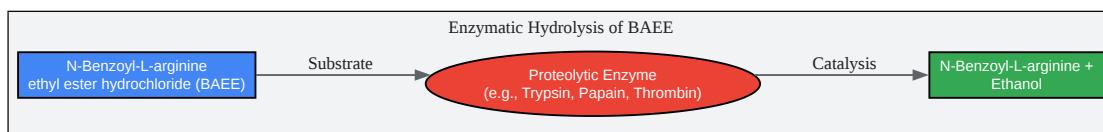
## Biological Activity and Applications

**N-Benzoyl-L-arginine ethyl ester hydrochloride** is primarily recognized as a nonprotein, nonpeptide substrate for a variety of proteolytic enzymes.[5][7][11] Its hydrolysis by these enzymes can be conveniently monitored using spectrophotometry, making it a valuable reagent in enzyme kinetics studies.[5][12]

Key Applications:

- Enzyme Substrate: It serves as a substrate for a broad range of proteases including trypsin, bromelain, ficin, kallikrein, papain, subtilisin, and thrombin.[2][3][5][11][13]
- Biochemical Assays: It is extensively used for the relative quantification of trypsin activity.[7] It has also been employed in peptidyl arginine deiminase (PPAD) assays and for assessing the proteolytic activity of various biological extracts.[5]

- Pharmaceutical Research: Due to its ability to enhance bioavailability and stability, it is used in drug formulation and development, particularly for peptide-based therapeutics.[1] It also has reported vasodilatory properties in rat pulmonary artery and lung tissues.[6]
- Protein Interaction Studies: Researchers utilize BAEE to investigate enzyme kinetics and protein interactions, which provides insights into cellular processes and potential therapeutic targets.[1]



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Caption: Enzymatic hydrolysis of BAEE by various proteases.

## Experimental Protocols

### Spectrophotometric Assay for Trypsin Activity

This protocol provides a general method for determining trypsin activity using **N-Benzoyl-L-arginine ethyl ester hydrochloride** as the substrate. The hydrolysis of BAEE by trypsin results in an increase in absorbance at 253 nm.

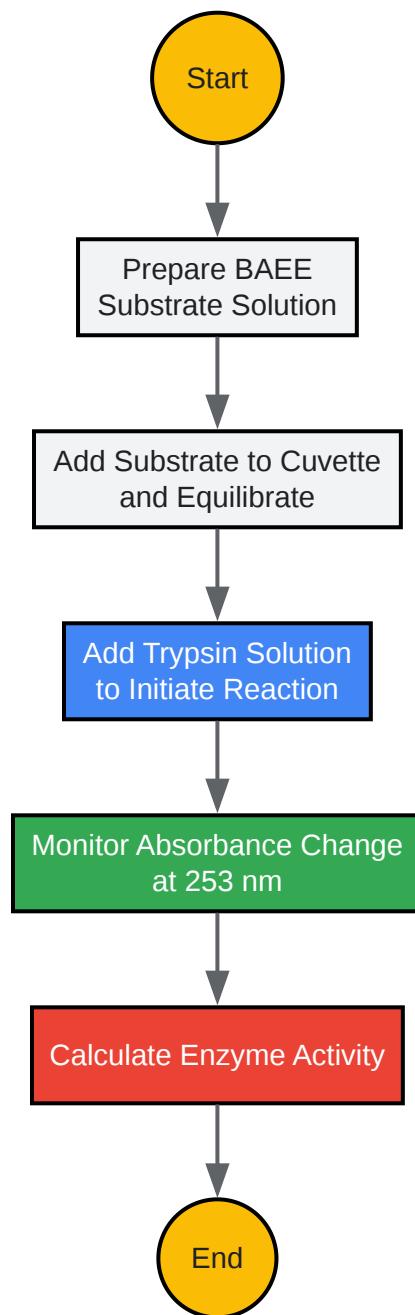
Materials:

- **N-Benzoyl-L-arginine ethyl ester hydrochloride (BAEE)**
- Trypsin enzyme solution
- Tris-HCl buffer (e.g., 50 mM, pH 8.0) containing  $\text{CaCl}_2$  (e.g., 20 mM)

- UV-Vis Spectrophotometer
- Cuvettes

**Procedure:**

- Prepare Substrate Solution: Dissolve BAEE in the Tris-HCl buffer to a final concentration of 0.25 mM.
- Set up the Reaction: In a quartz cuvette, add 3.0 mL of the BAEE substrate solution.
- Equilibrate: Place the cuvette in the spectrophotometer and allow it to equilibrate to the desired temperature (e.g., 25°C).
- Initiate the Reaction: Add a small volume (e.g., 20  $\mu$ L) of the trypsin solution to the cuvette, mix quickly by inversion, and start monitoring the absorbance at 253 nm.
- Data Acquisition: Record the change in absorbance over time for a set period (e.g., 5 minutes). The rate of the reaction should be linear during the initial phase.
- Calculate Activity: The rate of hydrolysis is proportional to the change in absorbance per minute. Enzyme activity can be calculated using the molar extinction coefficient of the product.



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Caption: Workflow for a trypsin activity assay using BAEE.

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